

# Molecular weight and formula of 2-Acetamido-6-methylpyridine

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## Compound of Interest

Compound Name: 2-Acetamido-6-methylpyridine

Cat. No.: B189426

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## An In-Depth Technical Guide to 2-Acetamido-6-methylpyridine

This technical guide provides comprehensive information on the chemical properties, synthesis, and potential applications of **2-Acetamido-6-methylpyridine**, tailored for researchers, scientists, and professionals in drug development.

## Core Compound Data

**2-Acetamido-6-methylpyridine**, also known as N-(6-methylpyridin-2-yl)acetamide, is a heterocyclic compound of interest in medicinal chemistry and pharmaceutical development. It serves as a key intermediate in the synthesis of more complex molecules.

## Quantitative Data Summary

The key physicochemical properties of **2-Acetamido-6-methylpyridine** are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C <sub>8</sub> H <sub>10</sub> N <sub>2</sub> O	[1][2][3][4][5]
Molecular Weight	150.18 g/mol	[1][2][3][5]
CAS Number	5327-33-3	[1][2][3][5]
Appearance	White to off-white crystalline powder	[1]
Melting Point	87.0 to 91.0 °C	[1]
Boiling Point	321.6 ± 22.0 °C at 760 mmHg	[1]
IUPAC Name	N-(6-methylpyridin-2-yl)acetamide	[2][3]
Synonyms	6-Acetamido-2-picoline, 2-Acetamido-6-picoline	[3][5]

## Experimental Protocols

While specific research articles detailing the synthesis of **2-Acetamido-6-methylpyridine** are not prevalent, a standard and chemically sound method involves the acetylation of its precursor, 2-amino-6-methylpyridine.

### Synthesis of 2-Acetamido-6-methylpyridine via Acetylation

This protocol describes a general procedure for the N-acetylation of 2-amino-6-methylpyridine using acetic anhydride.

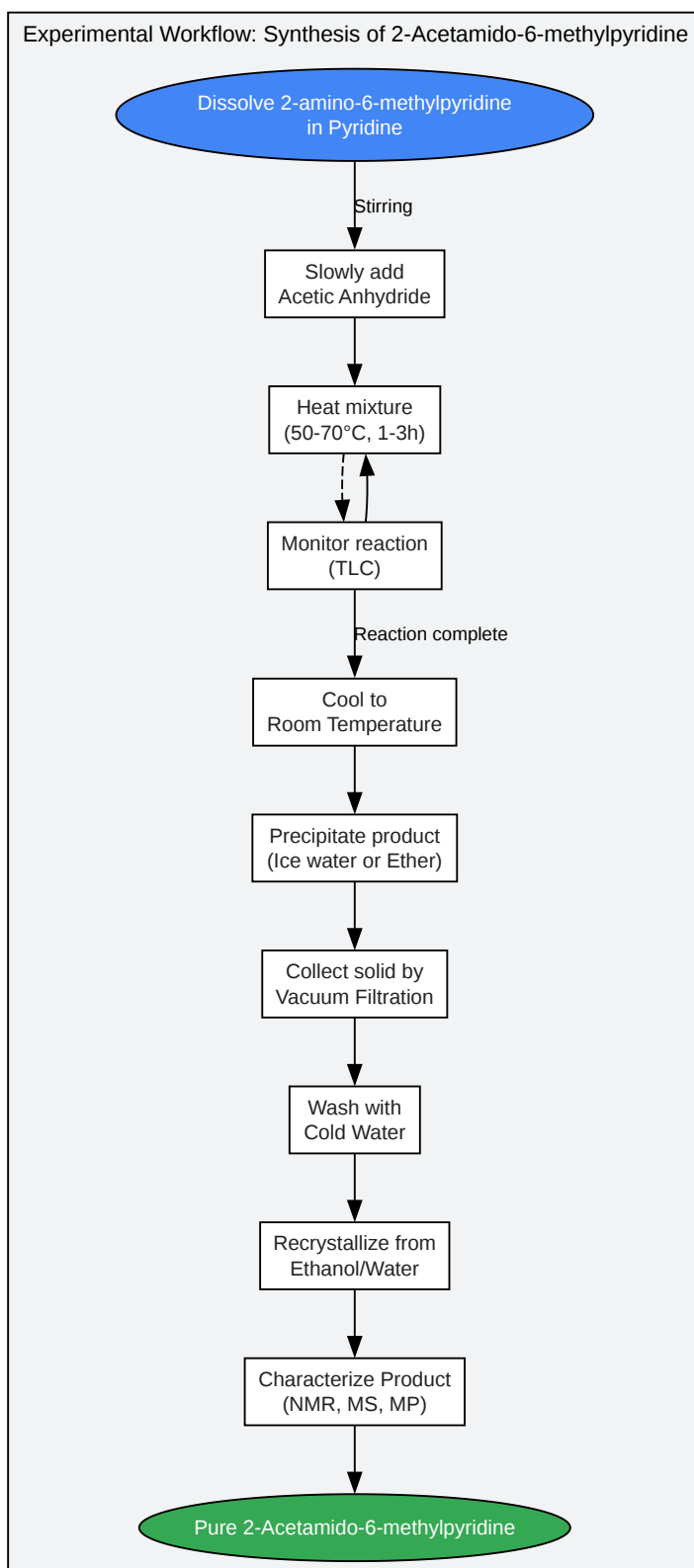
Materials:

- 2-amino-6-methylpyridine
- Acetic anhydride
- Pyridine (as a catalyst and solvent)

- Diethyl ether or ice-cold water
- Standard laboratory glassware (round-bottom flask, condenser, magnetic stirrer)
- Heating mantle and cooling bath

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask, dissolve 1.0 equivalent of 2-amino-6-methylpyridine in an appropriate amount of pyridine.
- **Addition of Acetylating Agent:** While stirring the solution at room temperature, slowly add 1.1 to 1.5 equivalents of acetic anhydride dropwise. An exothermic reaction may be observed.
- **Reaction Progression:** After the addition is complete, heat the mixture at a moderate temperature (e.g., 50-70 °C) for 1-3 hours to ensure the reaction goes to completion. The progress can be monitored using Thin Layer Chromatography (TLC).
- **Work-up and Isolation:** Once the reaction is complete, cool the mixture to room temperature. The product can be precipitated by slowly pouring the reaction mixture into a beaker of ice-cold water or by adding diethyl ether.
- **Purification:** Collect the resulting solid precipitate by vacuum filtration. Wash the solid with cold water to remove any remaining pyridine and acetic acid. The crude product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield pure **2-Acetamido-6-methylpyridine**.
- **Characterization:** Confirm the identity and purity of the final product using analytical techniques such as NMR spectroscopy, mass spectrometry, and melting point determination.



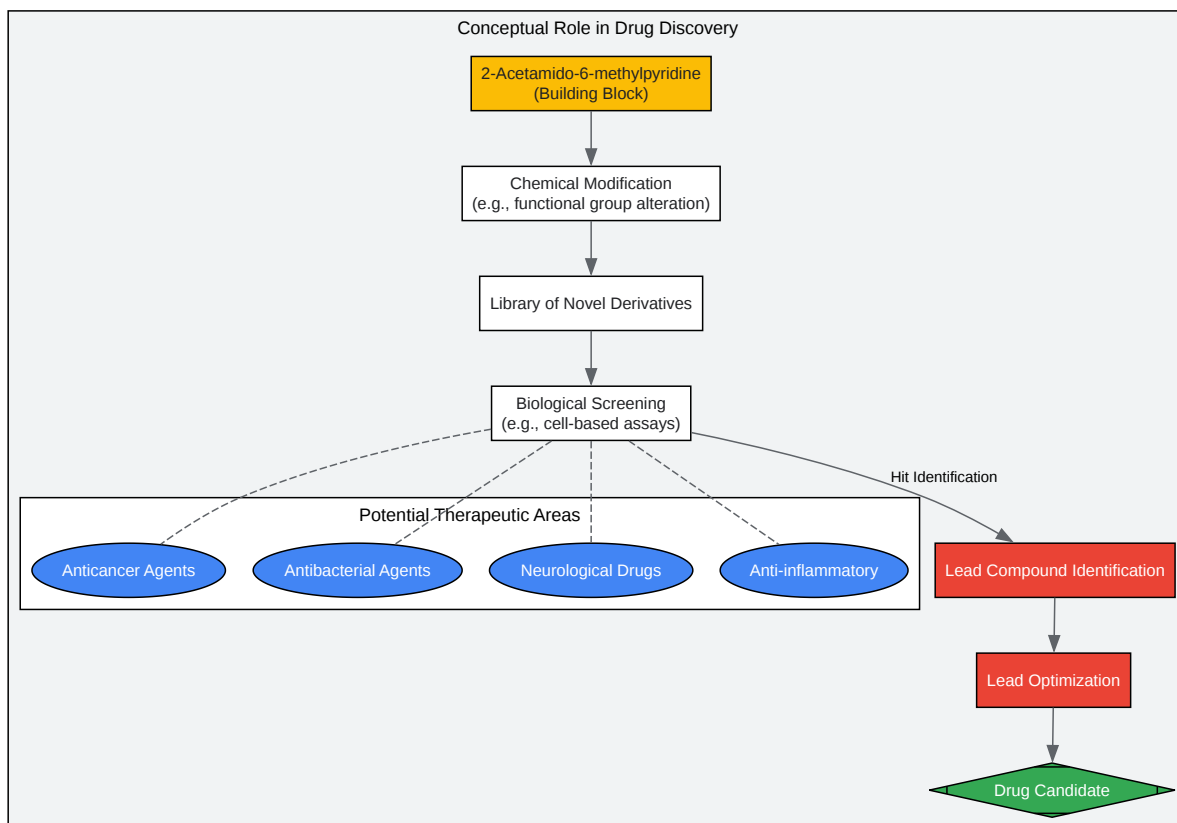
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*Workflow for the synthesis of **2-Acetamido-6-methylpyridine**.*

## Potential Applications in Drug Development

Pyridine derivatives are a significant class of compounds in medicinal chemistry, known for a wide range of biological activities including anticancer, antibacterial, and anti-inflammatory properties[6]. **2-Acetamido-6-methylpyridine** serves as a valuable building block in this field.

The structure of **2-Acetamido-6-methylpyridine**, featuring a modifiable acetamido group and a pyridine ring, makes it a versatile scaffold for synthesizing novel pharmaceutical agents. It is cited as an important intermediate for pharmaceuticals, particularly those targeting neurological conditions[7]. The development of metal complexes, such as with copper, using derivatives of its precursor (2-amino-6-methylpyridine) has been explored to enhance antibacterial activity, showcasing a potential pathway for new drug discovery[8].



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*The role of **2-Acetamido-6-methylpyridine** in a drug discovery workflow.*

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